

Application Notes and Protocols for Bentranil in Post-Emergent Weed Control

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Compound of Interest

Compound Name: *Bentranil*

Cat. No.: *B1668014*

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Disclaimer: **Bentranil** is an experimental herbicide that was not commercially developed for widespread agricultural use. The following application notes and protocols are compiled from limited available research and are intended for research, scientific, and drug development professionals. The quantitative data and experimental protocols provided are illustrative and should be adapted and validated for specific research purposes.

Introduction

Bentranil (2-Phenyl-4H-3,1-benzoxazin-4-one) is a post-emergent herbicide investigated for the control of annual weeds.[1] While it demonstrated excellent selectivity in graminaceous crops such as cereals, maize, and rice, as well as in potatoes and soybeans, its commercialization was hindered by the high application rates required for effective broadleaf weed control.[1] Research has indicated that fluorinated derivatives of **Bentranil**, such as 'Fluorobentranil', exhibit enhanced broad-leaf herbicidal activity.[1][2]

Chemical Structure:

- IUPAC Name: 2-Phenyl-4H-3,1-benzoxazin-4-one
- CAS Number: 1022-46-4

Mechanism of Action

The precise mechanism of action for **Bentranil** is not extensively documented in publicly available literature. It is generally described as inhibiting key enzymatic processes within the target weeds, leading to growth cessation and eventual death. Further research into its specific molecular target is required for a complete understanding of its mode of action.

Illustrative Application Data

The following tables provide hypothetical quantitative data for the application of **Bentranil** in a research setting. These are not established recommendations but are based on general principles of herbicide efficacy trials.

Table 1: Illustrative Post-Emergent Application Rates for **Bentranil**

Crop	Target Weed Type	Illustrative Application Rate (kg a.i./ha)	Notes
Cereal Crops	Annual Grasses	0.5 - 1.5	Lower rates may be effective for sensitive grass species.
(Wheat, Barley)	Annual Broadleaves	2.0 - 4.0	Higher rates are likely necessary for broadleaf control, which may not be economically viable and could impact crop safety. [1]
Maize	Annual Grasses	0.75 - 2.0	Good crop tolerance has been noted. [1]
Annual Broadleaves	2.5 - 5.0	Efficacy on broadleaf weeds is a known limitation. [1]	
Rice	Annual Weeds	1.0 - 3.0	Application timing and water management would be critical factors.
Soybeans	Annual Grasses	0.5 - 1.5	Soybeans have shown good tolerance to Bentranil. [1]
Annual Broadleaves	2.0 - 4.0	Further investigation into efficacy on specific broadleaf species is needed.	

Table 2: Illustrative Weed Control Efficacy of **Bentranil** (at 2.0 kg a.i./ha)

Weed Species (Common Name)	Weed Species (Scientific Name)	Illustrative Control (%)	Growth Stage at Application
Green Foxtail	Setaria viridis	85 - 95	2-4 leaf stage
Barnyardgrass	Echinochloa crus-galli	80 - 90	2-4 leaf stage
Common Lambsquarters	Chenopodium album	40 - 60	2-4 leaf stage
Redroot Pigweed	Amaranthus retroflexus	35 - 55	2-4 leaf stage
Wild Mustard	Sinapis arvensis	30 - 50	2-4 leaf stage

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the efficacy and crop safety of **Bentranil**.

Protocol for Post-Emergent Efficacy Field Trial

Objective: To determine the efficacy of various rates of **Bentranil** on target weed species and to assess the tolerance of a specific crop.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: A minimum of four replicates per treatment.
- Plot Size: 10 m x 2 m is a standard size, allowing for a central assessment area to minimize edge effects.

Treatments:

- Untreated Control (weedy check).
- **Bentranil** at three application rates (e.g., 1.0, 2.0, and 4.0 kg a.i./ha).

- A commercial standard herbicide for the target weeds and crop for comparison.

Site Selection and Preparation:

- Select a field with a known and uniform infestation of the target weed species.
- Ensure the soil type and environmental conditions are representative of the intended research area.
- Prepare the seedbed and plant the desired crop according to standard agricultural practices.

Application:

- Equipment: Use a calibrated backpack or small-plot sprayer with flat-fan nozzles to ensure uniform spray coverage.
- Timing: Apply post-emergence when target weeds are at the 2-4 leaf stage and the crop is at a tolerant growth stage (e.g., 3-5 leaf stage for cereals).
- Spray Volume: A typical spray volume is 100-200 L/ha.
- Adjuvants: Include a non-ionic surfactant (NIS) at 0.25% v/v to improve foliar uptake.

Data Collection:

- Weed Control Assessment: Visually assess the percent weed control at 7, 14, 28, and 56 days after treatment (DAT) using a scale of 0% (no control) to 100% (complete control).
- Weed Biomass: At 28 DAT, collect weed biomass from a 1 m² quadrat in the center of each plot. Dry the biomass at 70°C for 72 hours and record the dry weight.
- Crop Phytotoxicity Assessment: Visually assess crop injury (e.g., chlorosis, necrosis, stunting) at 7 and 14 DAT using a percentage scale (0% = no injury, 100% = crop death).
- Crop Yield: At crop maturity, harvest the central area of each plot and determine the crop yield.

Statistical Analysis:

- Analyze the data using Analysis of Variance (ANOVA).
- Use a suitable mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means.

Protocol for Laboratory Bioassay on *Lemna aequinoctialis*

Objective: To determine the concentration-response of **Bentranil** on the aquatic plant *Lemna aequinoctialis*.

Materials:

- Axenic culture of *Lemna aequinoctialis*.
- Sterile growth medium (e.g., Hoagland's solution).
- **Bentranil** stock solution of known concentration.
- Sterile multi-well plates (e.g., 24-well).
- Growth chamber with controlled light and temperature.

Procedure:

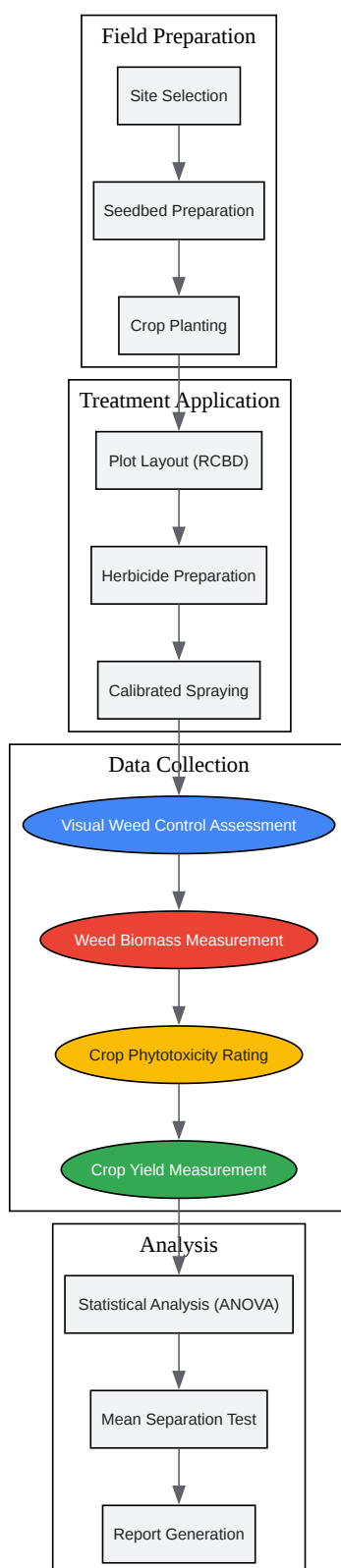
- Prepare a series of dilutions of the **Bentranil** stock solution in the growth medium to achieve the desired test concentrations (e.g., 0, 5, 10, 25, 50, 100 µg/mL). A study has shown complete inhibition at 50 and 500 µg/mL.^[3]
- Dispense an equal volume of each test solution into the wells of the multi-well plates, with at least four replicates per concentration.
- Transfer a standardized number of healthy *Lemna* fronds (e.g., 2-3 fronds with a total of 5-7 leaves) into each well.
- Seal the plates to prevent evaporation and incubate in a growth chamber under controlled conditions (e.g., 25°C, 16:8 h light:dark cycle).

- After a set incubation period (e.g., 7 days), count the number of fronds in each well and record any signs of phytotoxicity (e.g., chlorosis, necrosis).
- Calculate the percent inhibition of growth for each concentration relative to the untreated control.

Data Analysis:

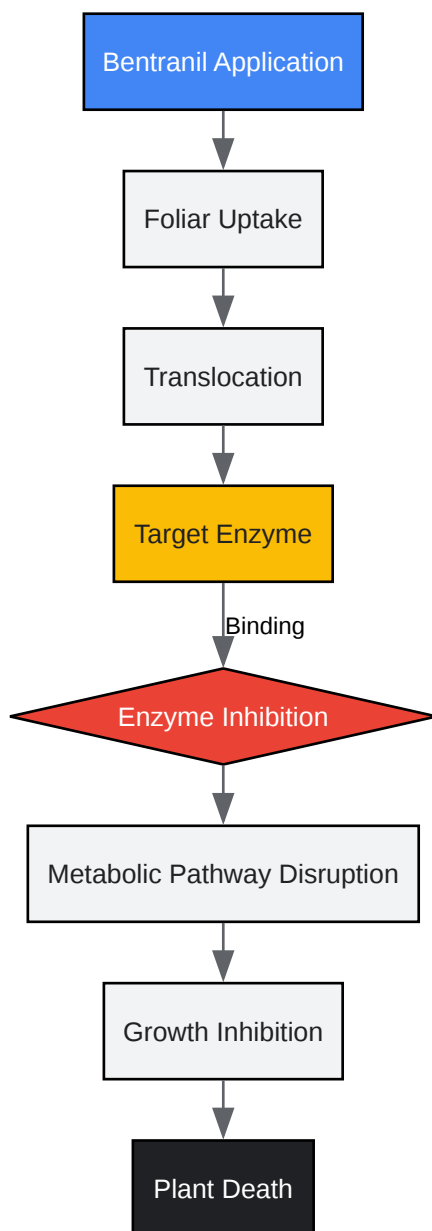
- Determine the EC50 (the concentration that causes a 50% reduction in growth) using a suitable regression analysis (e.g., probit or logit analysis).

Visualizations



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Caption: Experimental workflow for a post-emergent herbicide field trial.



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References

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